

Glutaronitrile (CAS 544-13-8): A Technical Guide to Properties and Hazards

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Compound of Interest

Compound Name: *Glutaronitrile*

Cat. No.: *B146979*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core properties and associated hazards of **Glutaronitrile** (CAS 544-13-8). The information is presented to be a valuable resource for professionals in research, scientific, and drug development fields, with a focus on clear data presentation and safety protocols.

Physicochemical Properties

Glutaronitrile, also known as pentanedinitrile or 1,3-dicyanopropane, is a clear, colorless to light yellow liquid.^{[1][2]} It is recognized for its utility as a chemical intermediate and as an electrolyte additive in high-energy/power Li-ion batteries.^{[1][2][3]} A summary of its key physicochemical properties is provided in the table below for easy reference.

Property	Value	Source(s)
CAS Number	544-13-8	[1][4]
Molecular Formula	C5H6N2	[1][4]
Molecular Weight	94.11 - 94.12 g/mol	[4]
Appearance	Clear, colorless to light yellow liquid	[1][2][4]
Odor	Odorless	[4]
Melting Point	-29 °C / -20.2 °F	[1][4]
Boiling Point	285 - 287 °C / 545 - 548.6 °F	[1][4]
Density	0.990 - 0.995 g/mL at 25 °C	[1][4]
Solubility	Soluble in acetone and chloroform. Slightly soluble in alcohol, diethyl ether, and water.	
Flash Point	> 112 °C / > 233.6 °F (closed cup)	[4]
Refractive Index	n _{20/D} 1.434	[1]

Toxicological Profile and Hazards

Glutaronitrile is classified as a hazardous chemical and requires careful handling.[4] The primary toxicological concern is its classification as acutely toxic if swallowed.[4][5][6] It is also considered harmful in contact with skin or if inhaled.[5][6] The toxicity of organic nitriles, including **glutaronitrile**, is primarily attributed to their in vivo and in vitro decomposition into cyanide ions.[7] Cyanide is a potent inhibitor of cytochrome c oxidase in the mitochondrial electron transport chain.[7]

A summary of its hazard classifications is presented below:

Hazard Class	Category	GHS Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	[4] [5] [6]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	[5] [6]
Acute Toxicity, Inhalation (Vapors)	Category 4	H332: Harmful if inhaled	[5] [6]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[4]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	[4]

Experimental Toxicity Data

While detailed experimental protocols for the following values are not publicly available in the summarized safety data sheets, the following toxicity data has been reported:

Test	Species	Route	Value	Source(s)
LD50	Mouse	Oral	266 mg/kg	
LDLo	Rabbit	Subcutaneous	18 mg/kg	

Safety, Handling, and First Aid

Due to its hazardous nature, strict safety protocols must be followed when handling **Glutaronitrile**.

Personal Protective Equipment (PPE) and Handling

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably under a chemical fume hood, to minimize exposure to vapors.[\[4\]](#)[\[5\]](#) Eyewash stations and safety showers must be readily accessible.[\[4\]](#)

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[4][6]
- Skin Protection: Wear protective gloves and clothing to prevent skin contact.[4][6] Butyl rubber gloves are a compatible option.
- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor filter.[4]
- General Hygiene: Do not eat, drink, or smoke in work areas.[5][6] Wash hands thoroughly after handling.[5][6]



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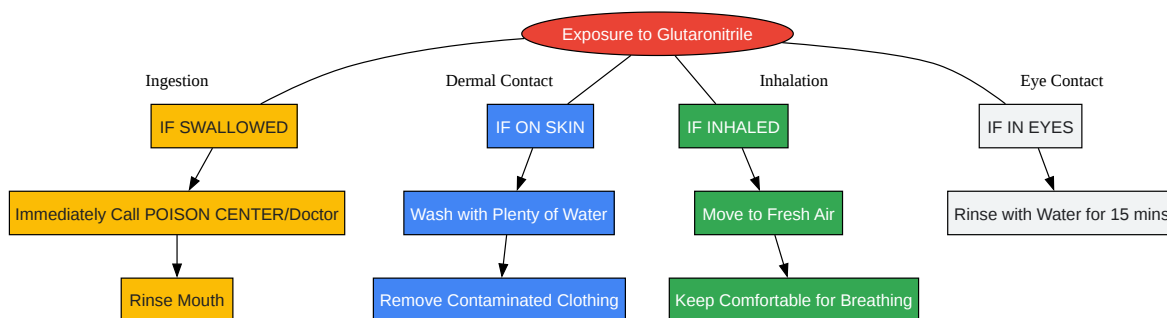
Safe Handling Workflow for **Glutaronitrile**

First Aid Measures

Immediate medical attention is required in case of exposure.[4]

- If Swallowed: Immediately call a POISON CENTER or doctor.[5] Rinse mouth.[6] Do not induce vomiting.[6]
- If on Skin: Wash off immediately with plenty of water for at least 15 minutes.[4] Remove contaminated clothing and wash it before reuse.[6]
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[6]

- If in Eyes: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[4]



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First Aid Procedures for **Glutaronitrile** Exposure

Stability and Reactivity

Glutaronitrile is stable under normal conditions.[4] However, it is incompatible with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[4] When heated to decomposition, it can emit very toxic fumes of nitrogen oxides (NO_x) and cyanide (CN⁻).[1][2][3] Hazardous combustion products include carbon monoxide (CO) and carbon dioxide (CO₂).[4]

Conclusion

Glutaronitrile is a valuable chemical intermediate with important applications, but it presents significant health hazards that necessitate stringent safety measures. A thorough understanding of its physicochemical properties, toxicological profile, and proper handling procedures is crucial for ensuring the safety of all personnel in a laboratory or industrial setting. Always refer to the most current Safety Data Sheet (SDS) before handling this compound.

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